

Technical Guide to the Safe Handling and Use of Benzyl-PEG7-azide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzyl-PEG7-azide

Cat. No.: B11826237

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **Benzyl-PEG7-azide**, a versatile PEG-based linker commonly used in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other bioconjugates through click chemistry.^[1] Given the absence of a specific Safety Data Sheet (SDS) for **Benzyl-PEG7-azide**, this guide extrapolates critical safety data from the SDS of the closely related and reactive parent compound, Benzyl azide, and incorporates specific data available for **Benzyl-PEG7-azide**.

Chemical and Physical Properties

Benzyl-PEG7-azide is a bifunctional molecule featuring a benzyl group at one terminus of a seven-unit polyethylene glycol (PEG) chain and an azide moiety at the other. This structure allows for its application as a linker in chemical biology and drug development.

Property	Value	Reference
Chemical Name	22-azido-1-phenyl-2,5,8,11,14,17,20-heptaoadocosane	[2]
CAS Number	868594-42-7	[2][3]
Molecular Formula	C21H35N3O7	[3]
Molecular Weight	441.52 g/mol	
Appearance	To be determined	
Purity	>98%	
Solubility	Insoluble in water. Miscible with ethanol and diethyl ether.	(for Benzyl azide)

Hazard Identification and GHS Classification

While specific GHS classifications for **Benzyl-PEG7-azide** are not readily available, the hazard profile is largely determined by the benzyl azide functional group. Organic azides are energetic compounds that can be sensitive to heat, shock, and friction. The following GHS classifications for Benzyl azide should be considered as a baseline for handling **Benzyl-PEG7-azide**.

Hazard Class	Hazard Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapor
Self-reactive substances and mixtures	Type B	H241: Heating may cause a fire or explosion
Skin irritation	Category 2	H315: Causes skin irritation
Serious eye irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — repeated exposure	Category 1	H372: Causes damage to organs through prolonged or repeated exposure

Signal Word: Danger

Safe Handling and Storage

Proper handling and storage procedures are critical to ensure the safety of laboratory personnel and the integrity of the compound.

Handling:

- Work in a well-ventilated chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, tightly fitting safety goggles, and chemical-impermeable gloves.
- Avoid contact with skin and eyes.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools and explosion-proof equipment.
- Ground and bond containers and receiving equipment to prevent static discharge.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling.

Storage:

- Store in a cool, dry, and well-ventilated place.
- Recommended short-term storage is at 0-4 °C, and long-term storage is at -20 °C.
- Keep the container tightly closed.
- Protect from sunlight and light.
- Store away from incompatible materials such as strong acids, strong oxidizing agents, and reducing agents.

Emergency Procedures

First Aid Measures:

- **Eye Contact:** Immediately rinse cautiously and thoroughly with water for at least 15 minutes, removing contact lenses if present and easy to do. Seek immediate medical attention.
- **Skin Contact:** Take off immediately all contaminated clothing. Rinse skin with water or shower. If skin irritation occurs, get medical help.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- **Ingestion:** Rinse mouth with water. Do not induce vomiting. Call a physician or Poison Control Center immediately.

Fire Fighting Measures:

- **Suitable Extinguishing Media:** Use dry sand, dry chemical, or alcohol-resistant foam. For small fires, a carbon dioxide or dry chemical extinguisher can be used. For large fires, use water spray, fog, or foam.
- **Specific Hazards:** Flammable liquid and vapor. Vapors may form explosive mixtures with air. Heating may cause a fire or explosion. Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear positive pressure self-contained breathing apparatus (SCBA) and full turnout gear.

Accidental Release Measures:

- Evacuate personnel to a safe area.
- Ensure adequate ventilation.
- Eliminate all sources of ignition.
- Wear full PPE, including respiratory protection if necessary.

- Contain the spill with an inert absorbent material like diatomite or universal binders.
- Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.
- Do not let the product enter drains.

Experimental Protocols

Benzyl-PEG7-azide is a key reagent in copper-catalyzed azide-alkyne cycloaddition (CuAAC) click chemistry, often used for the synthesis of PROTACs.

General Protocol for Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

This protocol describes a general procedure for the conjugation of an alkyne-containing molecule to **Benzyl-PEG7-azide**.

Materials:

- Alkyne-functionalized molecule
- **Benzyl-PEG7-azide**
- Copper(II) sulfate (CuSO₄)
- Sodium ascorbate
- Tris(benzyltriazolylmethyl)amine (TBTA) or other suitable ligand
- Solvent (e.g., DMSO/water, t-BuOH/water)

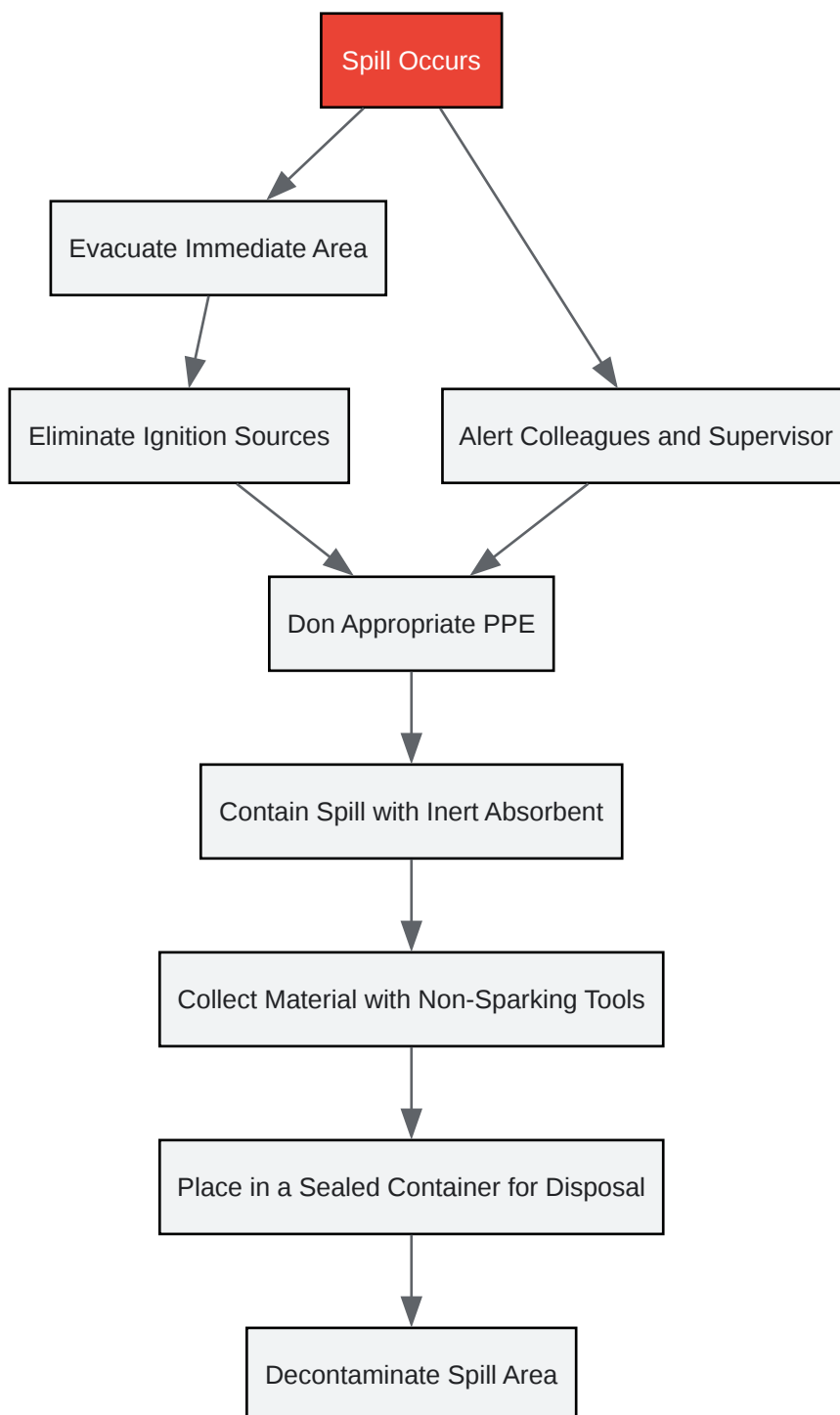
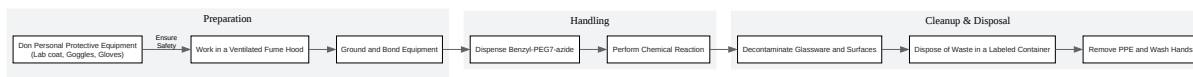
Procedure:

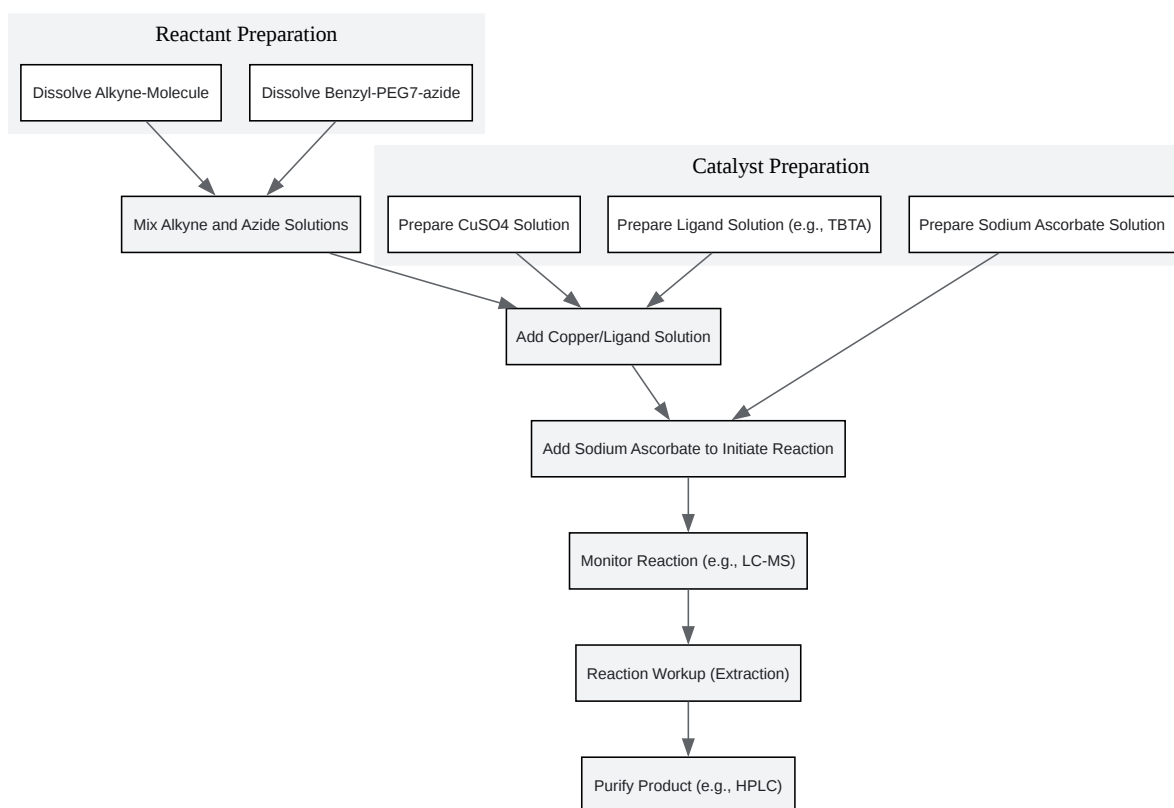
- Dissolve the alkyne-functionalized molecule (1.0 eq) and **Benzyl-PEG7-azide** (1.1 eq) in the chosen solvent system.

- In a separate vial, prepare a fresh solution of copper(II) sulfate (e.g., 0.1 eq) and a ligand such as TBTA (e.g., 0.1 eq) in the solvent.
- Add the copper/ligand solution to the reaction mixture.
- Initiate the reaction by adding a fresh solution of sodium ascorbate (e.g., 0.5 eq) in water.
- Stir the reaction at room temperature for 2-8 hours, monitoring progress by a suitable analytical method (e.g., LC-MS).
- Upon completion, the reaction mixture can be diluted with water and the product extracted with an appropriate organic solvent.
- The final product should be purified by a suitable method, such as preparative HPLC.

Visualizations

Workflow for Safe Handling of Benzyl-PEG7-azide





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzyl-PEG7-azide|CAS 868594-42-7|DC Chemicals [dcchemicals.com]
- 2. medkoo.com [medkoo.com]
- 3. 868594-42-7|Benzyl-PEG7-azide|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide to the Safe Handling and Use of Benzyl-PEG7-azide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11826237#benzyl-peg7-azide-safety-and-handling-guidelines]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com